

# physical characteristics and appearance of cinnamoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinnamoyl chloride

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## Cinnamoyl Chloride: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical characteristics of **cinnamoyl chloride**, a key reagent in organic synthesis. The information is presented to support its application in research and development, particularly within the pharmaceutical and chemical industries.

## Core Physical and Chemical Properties

**Cinnamoyl chloride** is an acyl chloride derivative of cinnamic acid. Its reactivity makes it a valuable intermediate in the synthesis of a variety of organic compounds, including esters, amides, and other acid derivatives.<sup>[1][2]</sup> The quantitative physical and chemical properties of **cinnamoyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> ClO	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	166.60 g/mol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	102-92-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Melting Point	35-37 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Boiling Point	256-258 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Density	1.1617 g/cm <sup>3</sup> at 45.3/4 °C	<a href="#">[4]</a>
Refractive Index	1.614 at 42.5 °C	<a href="#">[4]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a> <a href="#">[5]</a>

## Appearance and Solubility

**Cinnamoyl chloride** typically presents as a white to yellowish crystalline solid or needle-like crystals.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[8\]](#) It may also appear as chunks or a fused solid, and depending on the ambient temperature and its specific melting range, it can exist as a solid, liquid, a solidified melt, or a supercooled melt.[\[7\]](#)[\[11\]](#)[\[12\]](#) It is described as having a strong, pungent odor.[\[1\]](#)[\[13\]](#)

Regarding its solubility, **cinnamoyl chloride** is very soluble in petroleum ether and soluble in organic solvents such as carbon tetrachloride, esters, dioxane, and hot ethanol.[\[4\]](#) It is insoluble in water and will slowly decompose upon contact with it.[\[4\]](#)

## Synthesis Protocol

A common and straightforward method for the synthesis of **cinnamoyl chloride** is through the reaction of trans-cinnamic acid with an excess of thionyl chloride.

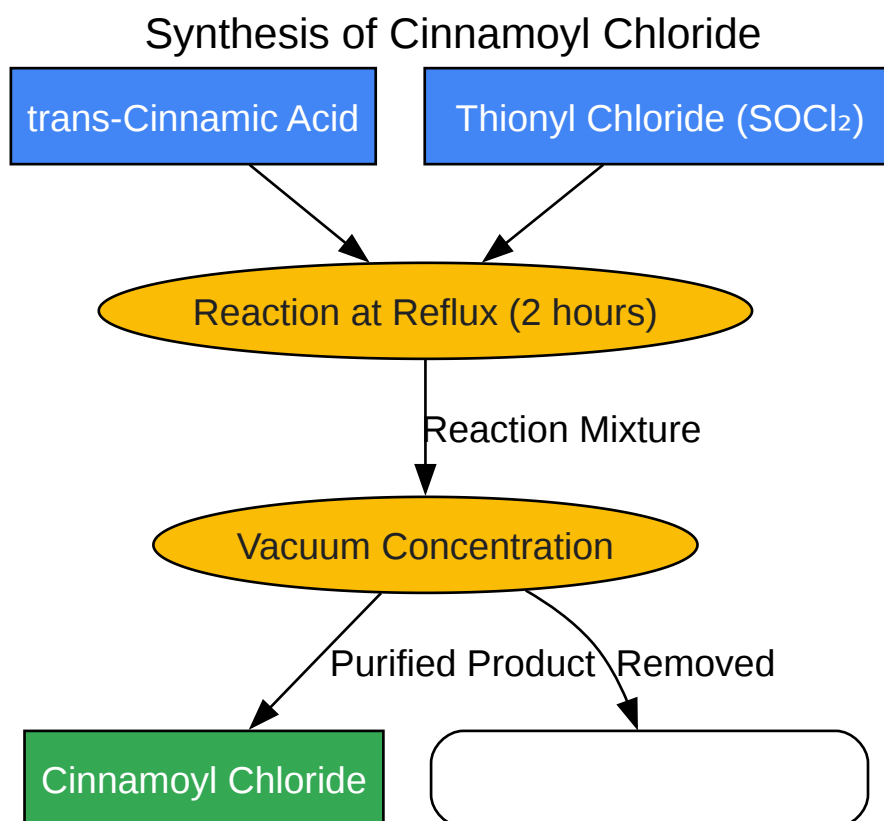
Experimental Protocol: Synthesis of **Cinnamoyl Chloride** from trans-Cinnamic Acid[\[5\]](#)[\[8\]](#)

- Reactants:
  - trans-Cinnamic acid (1.0 mmol)
  - Thionyl chloride (5 mL, excess)

- Procedure:
  - Combine trans-cinnamic acid and excess thionyl chloride in a suitable reaction vessel.
  - Heat the mixture at reflux for 2 hours.
  - After the reaction is complete, remove the excess thionyl chloride by vacuum concentration.
  - The resulting product is **cinnamoyl chloride**, obtained in quantitative yield.

## Synthesis Workflow

The logical workflow for the synthesis of **cinnamoyl chloride** is depicted in the diagram below.



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Caption: Workflow for **Cinnamoyl Chloride** Synthesis.

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- To cite this document: BenchChem. [physical characteristics and appearance of cinnamoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041604#physical-characteristics-and-appearance-of-cinnamoyl-chloride]

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